

Solubility of 1-(3-Methoxyphenyl)ethanamine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-(3-Methoxyphenyl)ethanamine

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **1-(3-Methoxyphenyl)ethanamine** in various organic solvents. Due to the limited availability of direct quantitative solubility data in publicly accessible literature, this document focuses on presenting the existing qualitative and semi-quantitative data. Furthermore, a detailed, generalized experimental protocol for the determination of solubility of organic amines is provided to enable researchers to generate precise data. This guide also includes a visual representation of the experimental workflow for solubility determination to facilitate understanding and implementation.

Introduction

1-(3-Methoxyphenyl)ethanamine is a primary amine that serves as a valuable building block in the synthesis of various pharmaceutical compounds and other specialty chemicals. A thorough understanding of its solubility in different organic solvents is paramount for optimizing reaction conditions, designing purification strategies such as crystallization and chromatography, and for the formulation of final products. Key physical and chemical properties of **1-(3-Methoxyphenyl)ethanamine** are summarized in Table 1.

Table 1: Physicochemical Properties of **1-(3-Methoxyphenyl)ethanamine**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO	[1][2]
Molecular Weight	151.21 g/mol	[1][2]
Appearance	Solid	[3]
pKa	8.92 ± 0.10 (Predicted)	[4]
LogP	1.5 at 23°C and pH 10.5	[4]

Solubility Data

Direct, experimentally determined quantitative solubility data for **1-(3-Methoxyphenyl)ethanamine** across a wide range of organic solvents is not extensively reported in the available literature. However, some qualitative and semi-quantitative data for the compound and its isomers are available and summarized in Table 2. It is important to note that solubility can be influenced by factors such as temperature, the specific form of the compound (e.g., free base vs. salt), and the presence of impurities.

Table 2: Available Solubility Data for **1-(3-Methoxyphenyl)ethanamine** and Related Compounds

Compound	Solvent	Solubility	Reference
(S)-1-(3-Methoxyphenyl)ethanamine	Water	10 g/L	[4]
(S)-1-(3-Methoxyphenyl)ethanamine	Chloroform	Sparingly Soluble	[4]
(S)-1-(3-Methoxyphenyl)ethanamine	Methanol	Slightly Soluble	[4]
(S)-(-)-1-(4-Methoxyphenyl)ethanamine	Chloroform	Slightly Soluble	[5]
(S)-(-)-1-(4-Methoxyphenyl)ethanamine	DMSO	Slightly Soluble	[5]
(S)-(-)-1-(4-Methoxyphenyl)ethanamine	Methanol	Slightly Soluble	[5]

Given the basic nature of the amine group, **1-(3-Methoxyphenyl)ethanamine** is expected to be soluble in acidic aqueous solutions due to the formation of the corresponding ammonium salt. All amines are generally considered to be soluble in organic solvents like diethyl ether or dichloromethane.[6]

Experimental Protocol for Solubility Determination

The following is a generalized and robust protocol for determining the solubility of a solid organic compound such as **1-(3-Methoxyphenyl)ethanamine** in an organic solvent. This method is based on the principle of achieving equilibrium between the dissolved and undissolved solute.[7]

Materials and Equipment

- **1-(3-Methoxyphenyl)ethanamine** (solid)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker with temperature control
- Syringe filters (e.g., 0.45 µm, compatible with the solvent)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

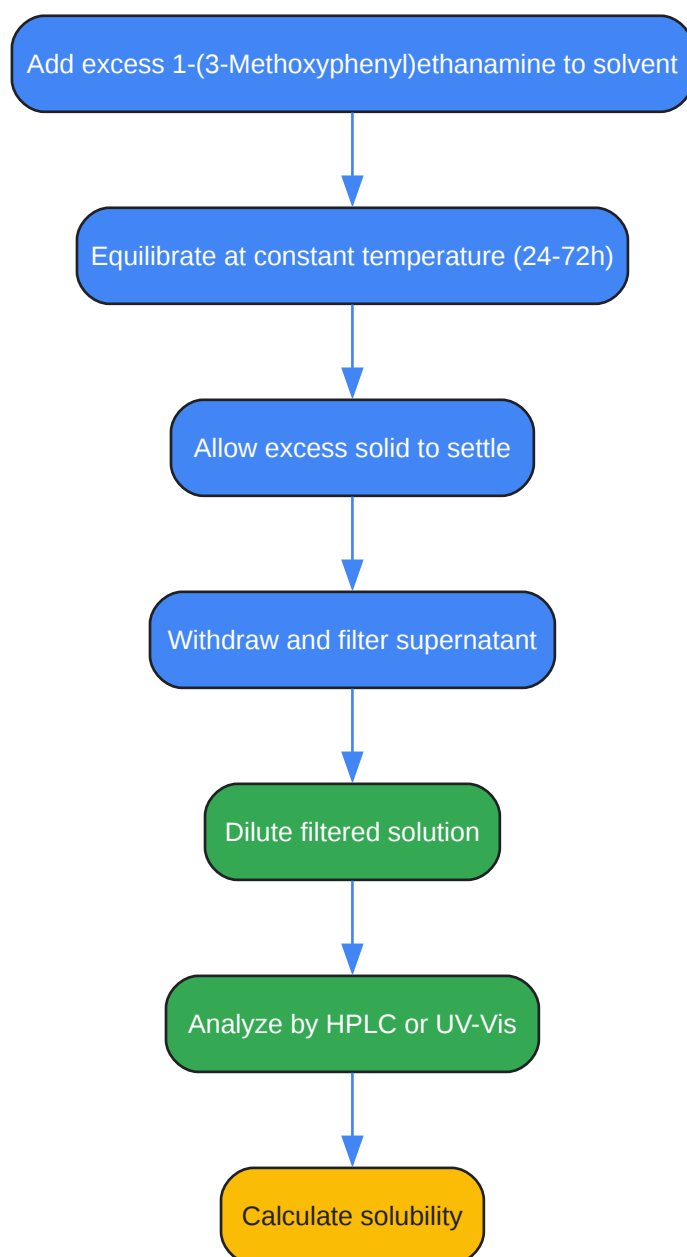
Procedure

- **Sample Preparation:** Add an excess amount of **1-(3-Methoxyphenyl)ethanamine** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Seal the vials and place them in a constant temperature bath or shaker. Allow the mixture to equilibrate for a sufficient period, typically 24-72 hours, to ensure the solution is saturated.^[7] The exact time to reach equilibrium may need to be determined empirically.
- **Sample Collection and Preparation:** After equilibration, let the vials stand undisturbed in the constant temperature bath to allow the excess solid to settle.^[7] Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed. Immediately filter the collected supernatant through a syringe filter compatible with the solvent to remove any undissolved microparticles.^[7]
- **Quantification:** Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument. Analyze the diluted solution using a pre-validated analytical method (e.g., HPLC, UV-Vis) to determine the concentration of the dissolved compound.^[7]

- Calculation: Calculate the solubility of the compound in the solvent using the determined concentration and the dilution factor. The solubility is typically expressed in units such as g/L, mg/mL, or mol/L.^[7]

Visualized Experimental Workflow

The logical workflow for the experimental determination of solubility is depicted in the following diagram.



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Caption: Experimental workflow for determining the solubility of **1-(3-Methoxyphenyl)ethanamine**.

Conclusion

While comprehensive quantitative solubility data for **1-(3-Methoxyphenyl)ethanamine** in a wide array of organic solvents is not readily available, this guide provides the existing information and a detailed experimental protocol for its determination. The provided methodology and workflow diagram offer a robust framework for researchers to generate reliable and reproducible solubility data, which is essential for the effective application of this compound in research and development. The general solubility characteristics of amines suggest that **1-(3-Methoxyphenyl)ethanamine** will exhibit solubility in many common organic solvents and in acidic aqueous solutions.

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